

In-depth Technical Guide on the Discovery and Development of ER21355

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Compound of Interest

Compound Name: ER21355

Cat. No.: B15578571

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An extensive search for information regarding a compound or drug designated "**ER21355**" has yielded no specific results in the public domain. Therefore, it is not possible to provide an in-depth technical guide, quantitative data, experimental protocols, or signaling pathway diagrams related to its discovery and development.

The designation "**ER21355**" may correspond to an internal research code, a compound that was not advanced into publicly documented development stages, or it may be an incorrect identifier. Without publicly available scientific literature, clinical trial registrations, or patent filings associated with "**ER21355**," the core requirements of this request cannot be fulfilled.

For a comprehensive technical guide to be created, information on the following aspects would be necessary:

- **Discovery and Lead Optimization:** Initial screening campaigns, structure-activity relationship (SAR) studies, and the chemical synthesis process.
- **Preclinical Development:** In vitro and in vivo studies to determine pharmacodynamics (PD), pharmacokinetics (PK), absorption, distribution, metabolism, and excretion (ADME), as well as toxicology profiles.
- **Mechanism of Action:** The specific biological target(s) of the compound and the signaling pathways it modulates.

- Clinical Development: Data from Phase I, II, and III clinical trials, including efficacy, safety, and patient population information.

Should an alternative or correct designation for this compound be available, a new search can be initiated to gather the necessary information to address the user's request.

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